

Essential Safety Protocols for Handling Percodan in a Laboratory Setting

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Compound of Interest

Compound Name: Percodan

Cat. No.: B1197886

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For researchers, scientists, and drug development professionals, ensuring workplace safety during the handling of controlled substances like **Percodan** is paramount. Adherence to established safety protocols minimizes the risk of occupational exposure and ensures regulatory compliance. This guide provides essential, immediate safety and logistical information for the handling and disposal of **Percodan**, a formulation containing oxycodone hydrochloride and aspirin.

Personal Protective Equipment (PPE)

Percodan and its active pharmaceutical ingredients (APIs), oxycodone and aspirin, are considered hazardous drugs.[1] Therefore, handling them requires adherence to stringent personal protective equipment (PPE) protocols to prevent exposure through skin contact, inhalation, or ingestion.[2][3] The following table summarizes the recommended PPE based on guidelines from the United States Pharmacopeia (USP) Chapter <800> and Safety Data Sheets (SDS) for its components.[2][3][4][5]

PPE Category	Specifications	Rationale
Hand Protection	Double gloving with chemotherapy-rated gloves (ASTM D6978 compliant).[4][5] The inner glove should be worn under the gown cuff and the outer glove over the cuff.[6]	Prevents skin contact with the drug. Double gloving provides an additional barrier in case the outer glove is breached.
Change gloves every 30 minutes or immediately if contaminated, torn, or punctured.[5]	Reduces the risk of permeation and contamination.	
Body Protection	Disposable, non-permeable gowns with long sleeves, closed cuffs (elastic or knit), and a back closure.[6][7]	Protects the body from contamination. Gowns should be changed every 2-3 hours or immediately if contaminated.[6]
Two pairs of shoe covers should be worn when compounding.[5]	Prevents the tracking of contaminants out of the handling area.	
Respiratory Protection	For handling intact tablets, a surgical mask may be sufficient. If there is a risk of generating aerosols or dust (e.g., crushing tablets for experimental purposes), a NIOSH-approved N95 respirator or a powered air-purifying respirator (PAPR) should be used.[3][7]	Minimizes the risk of inhaling airborne drug particles.
Eye and Face Protection	Tightly fitting safety goggles with side shields or a full-face shield.[3][8]	Protects the eyes and face from splashes or sprays of hazardous materials.

Operational Plan for Handling Percodan

A comprehensive operational plan ensures that **Percodan** is managed safely and securely from receipt to disposal.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or breakage.
- **Percodan** is a Schedule II controlled substance and must be stored in a securely locked, substantially constructed cabinet or safe to prevent diversion.[\[9\]](#)
- Maintain meticulous records of the amount of **Percodan** received, used, and disposed of, in accordance with institutional and regulatory requirements.

2. Handling and Compounding:

- All handling of **Percodan** that could generate dust or aerosols should be performed in a designated containment primary engineering control (C-PEC), such as a Class I Biological Safety Cabinet (BSC) or a containment ventilated enclosure (CVE).[\[10\]](#)
- Before handling, ensure all necessary PPE is donned correctly.
- Avoid crushing or breaking tablets whenever possible to minimize the generation of airborne particles.[\[11\]](#) If manipulation is necessary, it must be done within a C-PEC.
- After handling, decontaminate the work area thoroughly.

3. Spill Management:

- In the event of a spill, the area should be immediately isolated.
- Personnel involved in the cleanup must wear appropriate PPE, including respiratory protection.[\[7\]](#)
- Use a spill kit specifically designed for hazardous drugs.
- All materials used for cleanup should be disposed of as hazardous waste.[\[7\]](#)

Disposal Plan

Proper disposal of unused **Percodan** and contaminated materials is crucial to prevent environmental contamination and diversion.

- **Unused Percodan:** Do not dispose of **Percodan** in the regular trash or flush it down the toilet unless specifically instructed to do so by institutional guidelines or a take-back program. The preferred method of disposal is through a licensed reverse distributor or a registered drug take-back program.
- **Contaminated PPE and Materials:** All disposable PPE (gloves, gowns, shoe covers, masks) and any other materials that come into contact with **Percodan** should be considered contaminated. Place these items in a clearly labeled, sealed hazardous waste container for incineration.^[7]

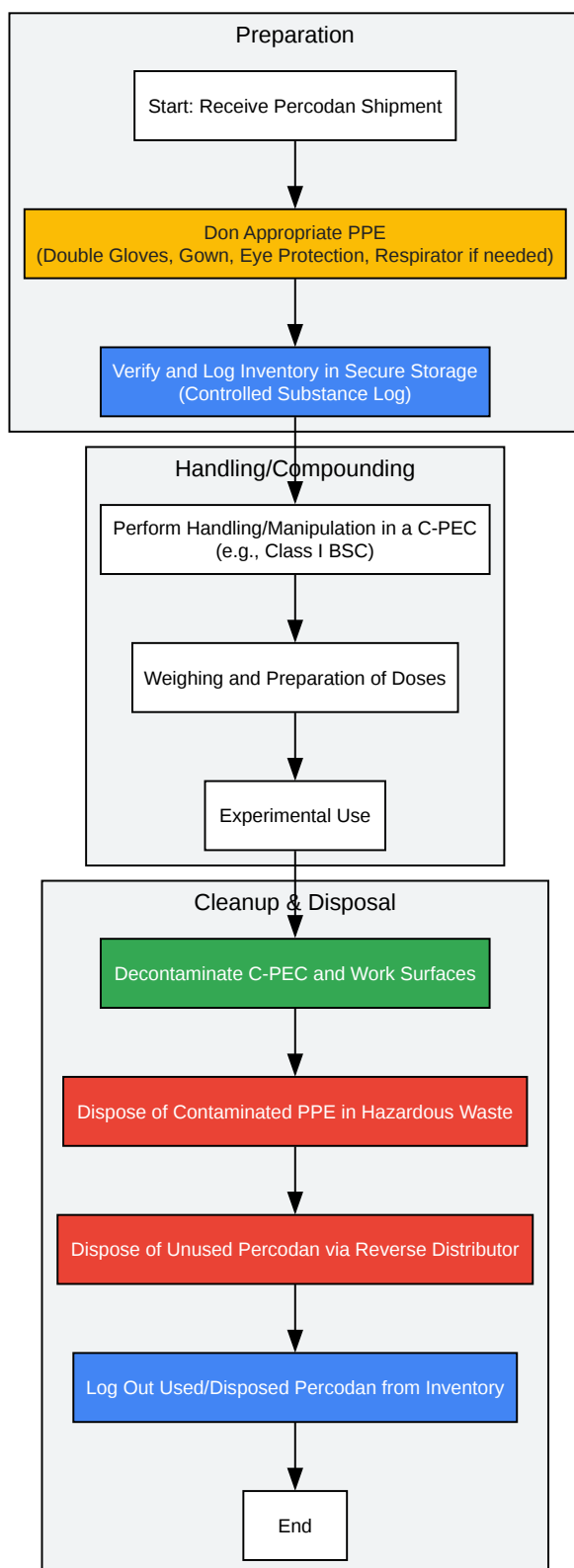
Experimental Protocols

When designing experiments involving **Percodan**, it is imperative to incorporate safety measures into the protocol.

- **Risk Assessment:** Conduct a thorough risk assessment for each experimental procedure to identify potential hazards and determine the appropriate control measures.
- **Containment:** All manipulations of **Percodan**, especially those that could create aerosols, must be performed in a C-PEC.
- **Training:** Ensure that all personnel involved in the experiment are trained on the safe handling of hazardous drugs and controlled substances, as well as the specific procedures of the protocol.

Visual Workflow for Safe Handling of Percodan

The following diagram illustrates the key steps and decision points for the safe handling of **Percodan** in a laboratory setting.



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Caption: Workflow for the safe handling of **Percodan** from receipt to disposal.

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References

- 1. USP 800 | USP [usp.org]
- 2. cdn.pfizer.com [cdn.pfizer.com]
- 3. benchchem.com [benchchem.com]
- 4. 503pharma.com [503pharma.com]
- 5. pharmacytimes.com [pharmacytimes.com]
- 6. labproinc.com [labproinc.com]
- 7. epcc.edu [epcc.edu]
- 8. echemi.com [echemi.com]
- 9. accessdata.fda.gov [accessdata.fda.gov]
- 10. pppmag.com [pppmag.com]
- 11. purduepharma.com [purduepharma.com]
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